

Application Notes and Protocols: Utilizing EN450 in Preclinical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: EN450
Cat. No.: B10856192

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Introduction

EN450 is a novel, cysteine-reactive covalent molecular glue degrader that specifically targets the NF- κ B signaling pathway.^{[1][2][3]} Its unique mechanism of action, which involves the induced degradation of NFKB1, presents a promising avenue for therapeutic intervention in diseases characterized by aberrant NF- κ B activation, such as cancer.^{[1][2][3]} These application notes provide a comprehensive overview of **EN450**, its mechanism of action, and protocols for its use in preclinical research. While specific data on the use of **EN450** in combination with other inhibitors is not yet publicly available, this document also provides a guide for researchers on how to approach such studies.

EN450: Mechanism of Action and Preclinical Activity

EN450 functions by inducing the formation of a ternary complex between the E2 ubiquitin ligase UBE2D and the NFKB1 (p105/p50) protein.^[1] This interaction is facilitated by **EN450**'s covalent binding to an allosteric cysteine residue (C111) on UBE2D.^[1] The formation of this complex leads to the ubiquitination and subsequent proteasomal degradation of NFKB1, thereby inhibiting the downstream signaling cascade.^[1]

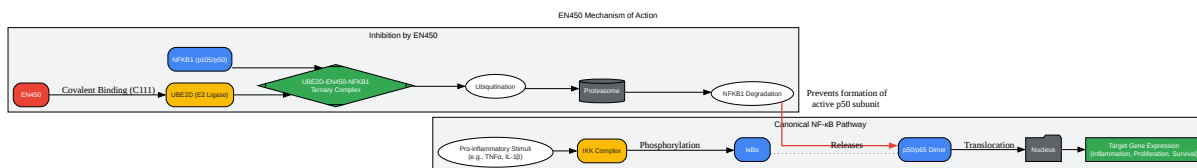
Preclinical studies have demonstrated that **EN450** exhibits anti-proliferative effects in various cancer cell lines.[1] For instance, treatment of HAP1 leukemia cells and HEK293T cells with **EN450** resulted in a significant reduction in cell proliferation and a marked decrease in the levels of both the p105 and p50 subunits of NFKB1.[1]

Quantitative Data Summary

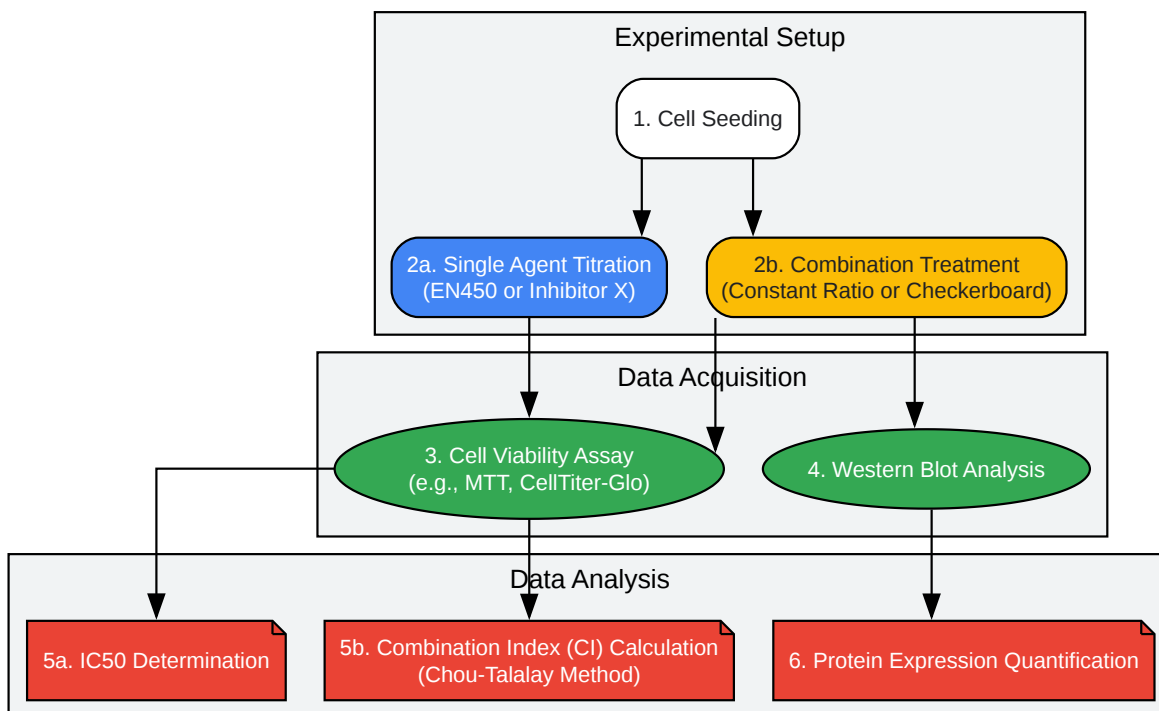
Parameter	Cell Line	Concentration	Effect	Reference
Cell Proliferation	HAP1	50 μ M	Significant inhibition	[1]
Cell Proliferation	HEK293T	50 μ M	Significant inhibition	[1]
NFKB1 (p105) Levels	HAP1	50 μ M	Significant reduction	[1]
NFKB1 (p50) Levels	HAP1	50 μ M	Significant reduction	[1]
NFKB1 Ubiquitination	In vitro	50 μ M	Enhanced ubiquitination	[1]

Signaling Pathway and Experimental Workflow Diagrams

EN450 Mechanism of Action



Workflow for Combination Therapy Assessment



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References

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